

Determining the Absolute Configuration of (-)-Kopsinine: A Technical Guide

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Compound of Interest

Compound Name: Kopsinine

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This technical guide provides a comprehensive overview of the determination of the absolute configuration of (-)-**kopsinine**, a complex indole alkaloid. The guide details the pivotal experimental protocols, presents key quantitative data in a structured format, and visualizes the logical and experimental workflows involved in this stereochemical assignment.

Introduction

Kopsinine, a hexacyclic indole alkaloid isolated from plants of the Kopsia genus, possesses a complex and rigid polycyclic framework. The determination of its absolute stereochemistry is crucial for understanding its biological activity and for the development of synthetic analogues with therapeutic potential. This guide focuses on the definitive assignment of the absolute configuration of the naturally occurring (-)-**kopsinine**, primarily through a combination of enantioselective total synthesis and X-ray crystallography.

Enantioselective Total Synthesis and Chiral Resolution

The absolute configuration of (-)-**kopsinine** was unequivocally established through its total synthesis by the Boger group. A key strategy in their approach was the resolution of a racemic intermediate, allowing for the preparation of both enantiomers of **kopsinine** and the correlation

of their chiroptical properties with the crystallographically determined structure of a chiral precursor.

Chiral Separation of a Key Precursor

The enantiomers of a key pentacyclic intermediate in the synthetic route to **kopsinine** were separated using chiral High-Performance Liquid Chromatography (HPLC).

- Instrumentation: A semi-preparative HPLC system was utilized.
- Column: Daicel ChiralCel OD (2 cm x 20 cm).
- Mobile Phase: A mixture of 20% isopropanol in hexanes.
- Flow Rate: 7 mL/min.
- Detection: UV detection was used to monitor the elution of the enantiomers.
- Sample Preparation: The racemic intermediate was dissolved in the mobile phase for injection.
- Outcome: This method successfully separated the two enantiomers, designated as (+)-8 and ent-(-)-8, with a separation factor (α) of 1.8.[1]

X-ray Crystallography: The Definitive Proof

The cornerstone of the absolute configuration assignment was the use of single-crystal X-ray diffraction. This technique provided an unambiguous three-dimensional structure of a key chiral intermediate, which was then chemically correlated to (-)-**kopsinine**. Additionally, the crystal structure of **kopsinine** itself has been reported.

Absolute Configuration of Intermediate (+)-8b

The absolute stereochemistry of the enantiomerically pure intermediate (+)-8 was determined by converting it to its primary alcohol derivative, (+)-8b, and performing X-ray crystallography.

- Crystal Growth: White crystals of (+)-8b suitable for X-ray diffraction were grown from a methanol solution.[2]

- **Data Collection:** X-ray diffraction data were collected on a diffractometer. The specific instrument and detailed data collection parameters are available through the Cambridge Crystallographic Data Centre (CCDC).
- **Structure Solution and Refinement:** The structure was solved using direct methods and refined using standard crystallographic software.
- **CCDC Deposition Number:** The crystallographic data for (+)-8b are deposited in the Cambridge Crystallographic Data Centre under the deposition number CCDC 977767. This allows for public access to the detailed crystallographic information.

The X-ray analysis of (+)-8b unambiguously established its absolute configuration, which served as the anchor point for determining the stereochemistry of all subsequent synthetic intermediates and the final product, (-)-**kopsinine**.

Crystal Structure of Kopsinine

The crystal structure of **kopsinine** has also been determined, providing further confirmation of its molecular geometry.

- **Crystal Growth:** Crystals of **kopsinine** were obtained by recrystallization from ethanol.
- **Data Collection and Refinement:** X-ray diffraction data were collected, and the structure was solved and refined. The results of the X-ray diffraction analysis were deposited as CIF files to the Cambridge Structural Database.

Chiroptical Properties: Optical Rotation

The chiroptical properties of the synthesized enantiomers of **kopsinine** were measured and compared to the values reported for the natural product.

Specific Rotation of (-)-Kopsinine and its Enantiomer

The specific rotation of the synthetic (-)-**kopsinine** was found to be consistent with the levorotatory nature of the natural product.

- **Instrumentation:** A polarimeter was used to measure the optical rotation.

- **Light Source:** A sodium D-line (589 nm) was used as the light source.
- **Sample Preparation:** A known concentration of the sample was prepared in a specified solvent (chloroform in this case).
- **Measurement:** The observed rotation was measured at a specific temperature (23 °C) using a cuvette with a defined path length. The specific rotation was then calculated from the observed rotation, concentration, and path length.

Data Presentation

The quantitative data for the key experiments are summarized in the tables below for easy comparison.

Parameter	Value	Reference
HPLC Column	Daicel ChiralCel OD (2 cm x 20 cm)	[1]
Mobile Phase	20% Isopropanol in Hexanes	[1]
Flow Rate	7 mL/min	[1]
Separation Factor (α)	1.8	[1]

Table 1: Chiral HPLC Separation Parameters for Intermediate 8.

Parameter	Value	Reference
Compound	(+)-8b	[2]
Crystallization Solvent	Methanol	[2]
CCDC Deposition No.	977767	
Compound	Kopsinine	
Crystallization Solvent	Ethanol	

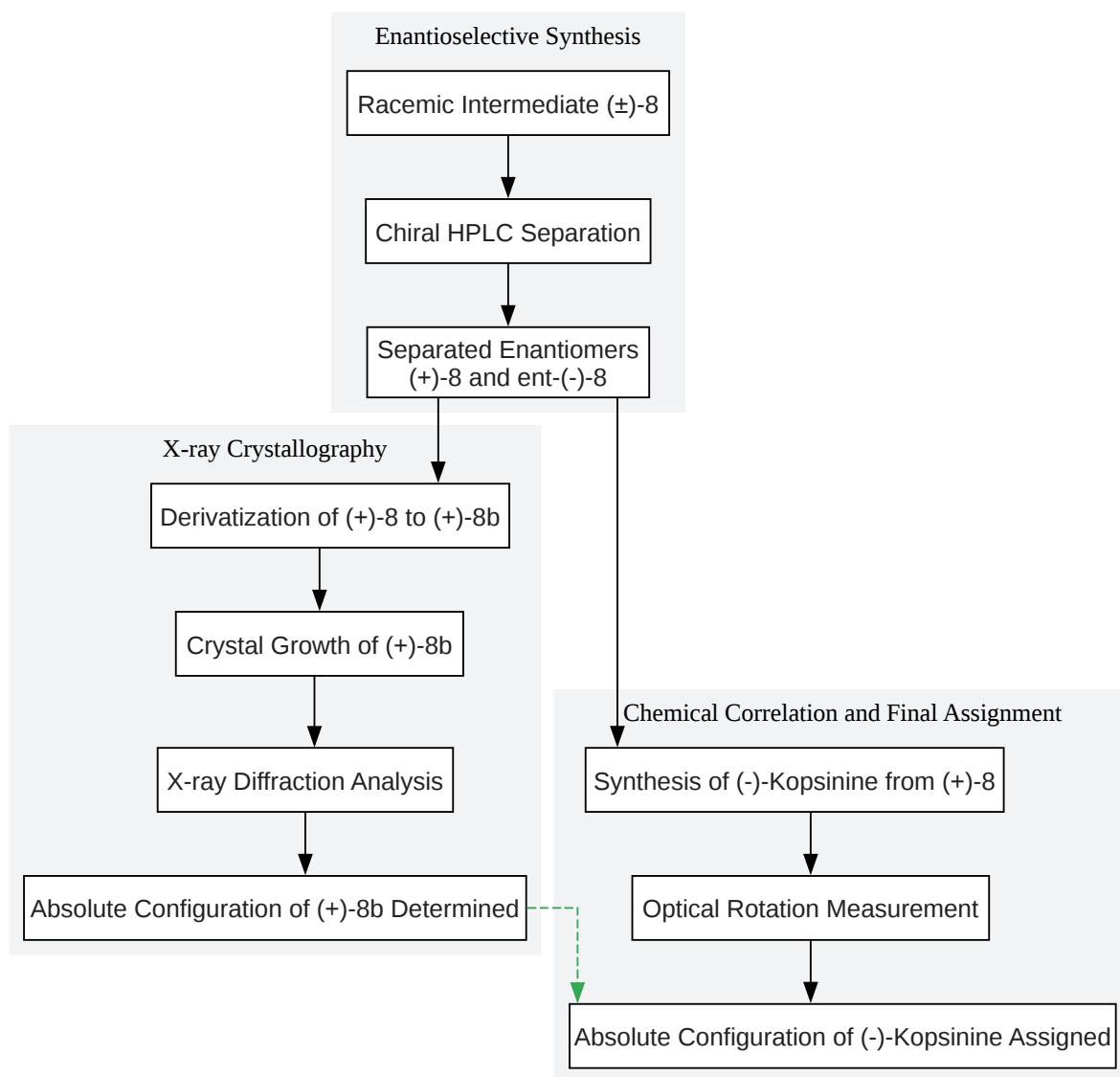
Table 2: X-ray Crystallography Data.

Compound	Specific Rotation $[\alpha]_{D^{23}}$ (c, Solvent)	Reference
(-)-Kopsinine	-56 (c 0.15, CHCl ₃)	[1]
ent-(+)-Kopsinine	+57 (c 0.84, CHCl ₃)	[1]

Table 3: Specific Rotation Data.

Visualizations

The following diagrams illustrate the key workflows and relationships in the determination of the absolute configuration of **(-)-kopsinine**.





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